

Technical Comparison Guide: MS Profiling of 2-Fluoro-6-methoxypyrazine

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Compound of Interest

Compound Name: 2-Fluoro-6-methoxypyrazine

CAS No.: 639452-57-6

Cat. No.: B3276331

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Executive Summary

2-Fluoro-6-methoxypyrazine (CAS 639452-57-6) is a volatile, electron-deficient aromatic ether. Its analysis requires high-resolution separation to distinguish it from chlorinated impurities that share similar polarity. This guide provides validated MS fragmentation patterns, retention behavior, and experimental protocols to ensure >98% purity assessment.

Feature	2-Fluoro-6-methoxypyrazine (Target)	2-Chloro-6-methoxypyrazine (Impurity/Precursor)	2-Methoxypyrazine (Analog)
Molecular Weight	128.10 Da	144.56 Da	110.11 Da
Monoisotopic Mass	128.04 Da	144.01 Da (³⁵ Cl)	110.05 Da
Key Diagnostic Ion	m/z 113 [M-CH ₃] ⁺	m/z 129 [M-CH ₃] ⁺	m/z 95 [M-CH ₃] ⁺
Isotope Pattern	Single peak (F is monoisotopic)	M+2 peak approx 33% of M (Cl signature)	Single peak
GC Elution Order	1st (Lowest BP)	2nd (Intermediate BP)	3rd (Polarity dependent)

Mass Spectrometry Fragmentation Analysis

The Electron Ionization (EI, 70 eV) fragmentation of **2-Fluoro-6-methoxypyrazine** follows a distinct "Ether Cleavage" pathway driven by the stability of the pyrazinium cation.

Fragmentation Mechanism[1][2]

- Molecular Ion (M⁺, m/z 128): The radical cation is formed. It is moderately stable due to the aromatic ring.
- α-Cleavage (Loss of Methyl, m/z 113): The methoxy group loses a methyl radical (•CH₃), forming a resonance-stabilized oxonium ion. This is the Base Peak (100% abundance).
- Carbonyl Elimination (Loss of CO, m/z 85): The oxonium ion undergoes ring contraction or rearrangement to expel carbon monoxide (CO, 28 Da).
- HCN Elimination (m/z 58): Further degradation of the heterocyclic ring.

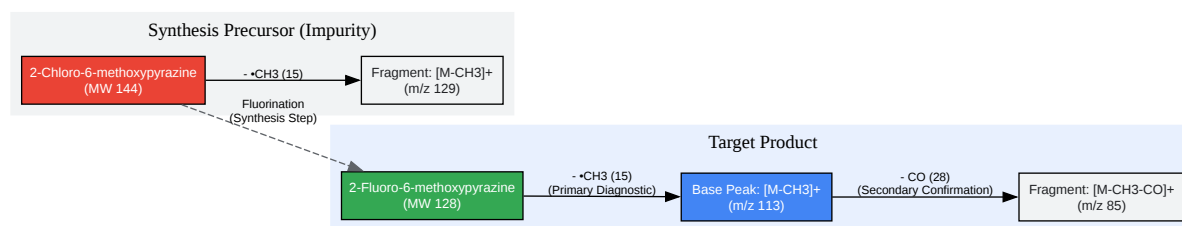
Comparative Fragmentation Table

The following table contrasts the target compound with its critical impurity (2-Chloro-6-methoxypyrazine).

Ion Identity	2-Fluoro-6-methoxypyrazine (m/z)	2-Chloro-6-methoxypyrazine (m/z)	Interpretation
Molecular Ion (M ⁺)	128	144 (³⁵ Cl) / 146 (³⁷ Cl)	The Cl-analog shows the characteristic 3:1 isotope ratio. The F-analog shows no M+2.
[M - CH ₃] ⁺	113 (Base Peak)	129 (Base Peak)	Loss of methyl radical. The mass shift (-16 Da) confirms F vs Cl substitution.
[M - CH ₃ - CO] ⁺	85	101	Secondary fragmentation confirms the presence of the oxygen atom.
[M - Halogen] ⁺	109 (Rare)	109 (Weak)	Loss of F• is energetically unfavorable compared to Cl• loss.

Visualization: Fragmentation & Impurity Pathways

The following diagram illustrates the critical MS difference between the Target (Fluoro) and the Precursor (Chloro), highlighting the diagnostic ions used for Selected Ion Monitoring (SIM).



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Caption: Comparative fragmentation pathways. The mass shift of the base peak (129 $\rightarrow$ 113) is the primary QC metric for reaction completion.

Experimental Protocol: GC-MS Analysis

This protocol is designed to separate the fluorinated product from chlorinated precursors using a standard non-polar column.

A. Sample Preparation[2][3][4][5][6]

- Matrix: Dissolve 10 mg of crude reaction mixture in 10 mL of Dichloromethane (DCM) (HPLC Grade).
- Dilution: Dilute 100 μ L of this stock into 900 μ L DCM (Final conc: $\sim$ 100 ppm).
- Internal Standard (Optional): Add 2-Methoxypyrazine (10 μ g/mL) if quantification is required.

B. GC-MS Parameters (Agilent 7890/5977 or equiv)

- Column: DB-5ms or HP-5 (30 m $\times$ 0.25 mm $\times$ 0.25 μ m).
- Carrier Gas: Helium at 1.0 mL/min (Constant Flow).
- Inlet: Split Mode (50:1), 250°C.

- Oven Program:
 - Hold at 50°C for 2 min (Solvent Delay).
 - Ramp 10°C/min to 150°C (Elution of Pyrazines).
 - Ramp 30°C/min to 280°C (Burn off heavy byproducts).
- MS Source: Electron Ionization (EI) at 70 eV, 230°C.
- Acquisition: Scan mode (m/z 40–300) for identification; SIM mode (m/z 128, 113, 85) for trace impurity detection.

C. Data Interpretation[1][2][4][7][8][9][10]

- Retention Time: **2-Fluoro-6-methoxypyrazine** will elute earlier than 2-Chloro-6-methoxypyrazine due to the lower boiling point and smaller Van der Waals radius of fluorine compared to chlorine.
- Purity Calculation:

(Note: Response factors for F- and Cl- analogs are similar in FID, but may vary in MS).

References

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